

The Emergence of a Novel Chalcone: A Technical Guide to Galanganone B

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Compound of Interest

Compound Name: Galanganone B

Cat. No.: B15594993

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A comprehensive technical guide detailing the discovery, history, and experimental protocols surrounding **Galanganone B**, a novel chalcone, has been compiled for researchers, scientists, and professionals in drug development. This document provides an in-depth look at the isolation, structural elucidation, and known biological activities of this compound, presenting a valuable resource for the scientific community.

Discovery and Lineage

Galanganone B was first reported in 2015 by a team of researchers led by Wan-Qiu Yang.^[1]^[2] It was isolated from the rhizomes of *Alpinia galanga*, a plant belonging to the ginger family (Zingiberaceae) and a staple in traditional Southeast Asian medicine.^[1]^[2] This discovery was significant as **Galanganone B**, along with its congeners Galanganone A and C, represented a new class of chalcones characterized by the presence of a long-chain alkylphenol moiety.^[1]^[2]

The structural framework of **Galanganone B**, chemically identified as (E)-1-[2,4-dihydroxy-3-[(E,1S)-1-(4-hydroxyphenyl)dodec-2-enyl]-6-methoxyphenyl]-3-(4-hydroxyphenyl)prop-2-en-1-one, was meticulously determined through extensive spectroscopic analysis.

Physicochemical Characteristics

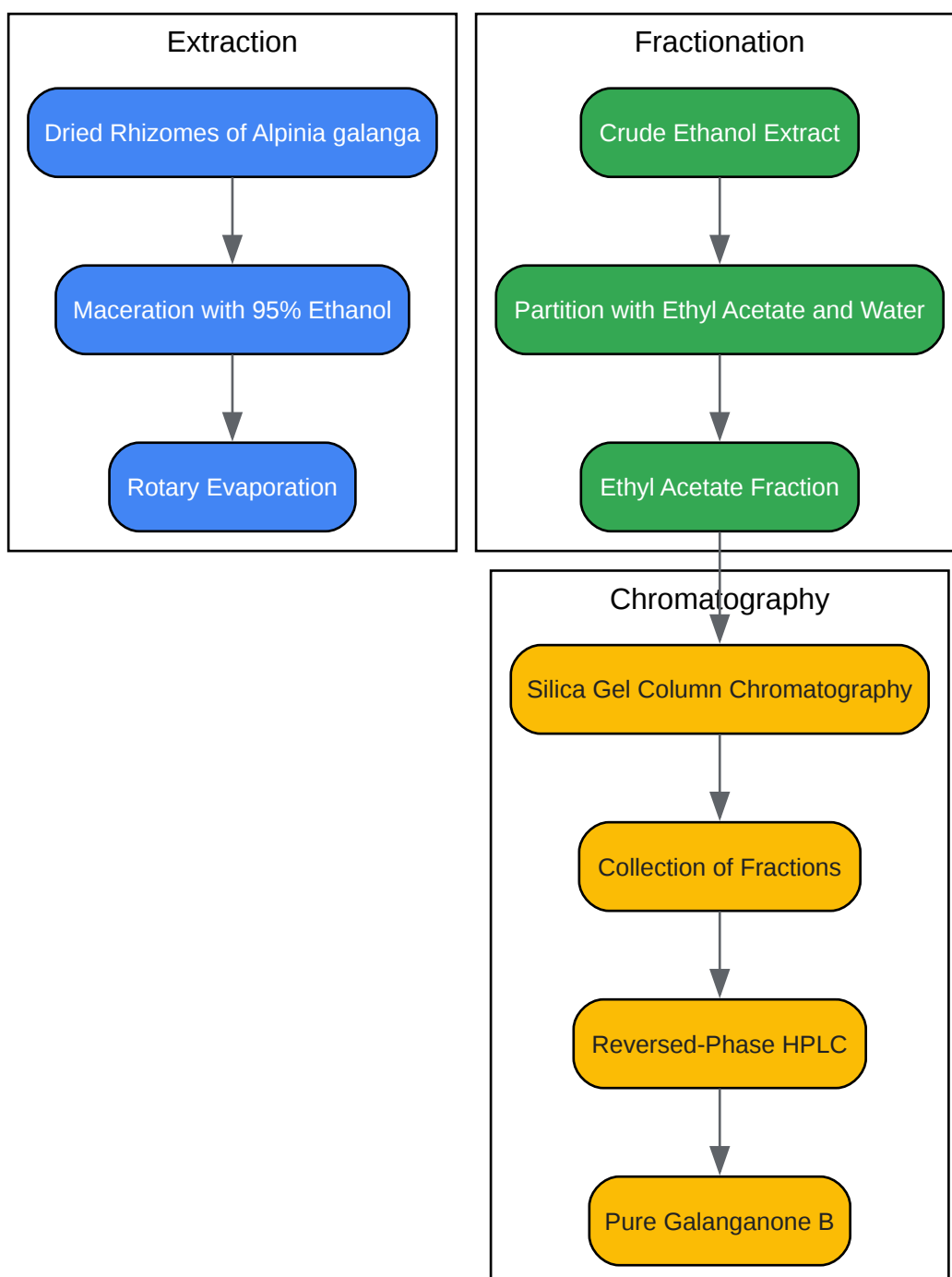
A summary of the key physicochemical properties of **Galanganone B** is provided in the table below.

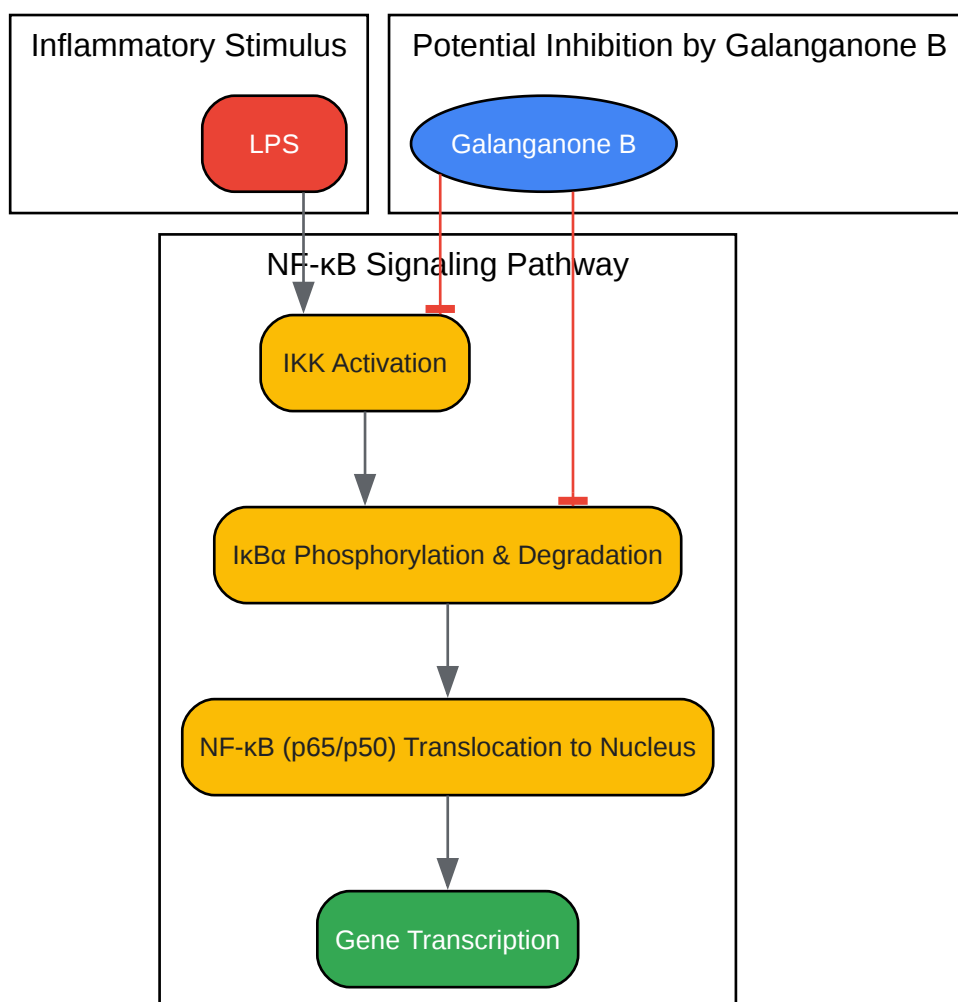
Property	Value
Molecular Formula	C ₃₄ H ₄₀ O ₆
Molecular Weight	544.7 g/mol
IUPAC Name	(E)-1-[2,4-dihydroxy-3-[(E,1S)-1-(4-hydroxyphenyl)dodec-2-enyl]-6-methoxyphenyl]-3-(4-hydroxyphenyl)prop-2-en-1-one

Experimental Protocols

Isolation of Galanganone B

The isolation of **Galanganone B** from the rhizomes of *Alpinia galanga* is a multi-step process involving extraction and chromatographic separation. The general workflow is outlined below.





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References

- 1. chalcone: Topics by Science.gov [science.gov]
- 2. Thieme E-Journals - Planta Medica International Open / Full Text [thieme-connect.com]
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